

# Safe Disposal of EHT 5372: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: EHT 5372

Cat. No.: B607280

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**EHT 5372**, a potent inhibitor of DYRK family kinases, requires careful handling and disposal to ensure personnel safety and environmental protection. This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the proper disposal of **EHT 5372**, in accordance with safety data sheet recommendations.

## Chemical and Safety Data Overview

**EHT 5372** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Adherence to safety protocols is crucial to mitigate risks. The following table summarizes key chemical and safety information for **EHT 5372**.

| Property                 | Value  | Reference |
|--------------------------|--|-----------|
| CAS Number               | 1425945-63-6   | [1][2]    |
| Molecular Formula        | C17H11Cl2N5OS  | [1]       |
| Molecular Weight         | 403.0 g/mol  | [2]       |
| Hazard Statements        | H302: Harmful if swallowed.<br>H410: Very toxic to aquatic life with long lasting effects. | [1]       |
| Precautionary Statements | P264, P270, P273, P301 + P312, P330, P391, P501  | [1]       |

## Proper Disposal Protocol

The primary directive for the disposal of **EHT 5372** is to "Dispose of contents/ container to an approved waste disposal plant"[1]. This ensures that the compound is managed by professionals equipped to handle and neutralize hazardous chemical waste, thereby preventing environmental contamination.

Experimental Workflow for Disposal:

The following diagram outlines the step-by-step procedure for the safe disposal of **EHT 5372** from a laboratory setting.



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### EHT 5372 Disposal Workflow

## Handling and Storage Recommendations

Proper handling and storage are critical precursors to safe disposal.

- **Handling:** Avoid inhalation, and contact with eyes and skin. Use personal protective equipment (PPE) as required. Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product[1].
- **Storage:** Keep containers tightly sealed in a cool, well-ventilated area. Store the powder at -20°C and solutions at -80°C for long-term stability[1][3]. Stock solutions in tightly sealed vials at -20°C are generally usable for up to one month[2].

## Emergency Procedures

In the event of accidental exposure or spillage:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell and rinse your mouth[1].
- Spillage: Collect spillage to prevent it from entering drains or waterways[1]. Use appropriate personal protective equipment and avoid breathing vapors, mist, dust, or gas[1].

By adhering to these procedures, laboratory professionals can handle and dispose of **EHT 5372** in a manner that prioritizes safety and environmental responsibility.

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## References

- 1. EHT 5372|1425945-63-6|MSDS [dcchemicals.com]
- 2. EHT 5372|1425945-63-6|COA [dcchemicals.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
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